

Technical Guide: Spectroscopic Characterization of 4,7-Diazaspiro[2.5]octan-6-one

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Compound of Interest

Compound Name: 4,7-diazaspiro[2.5]octan-6-one

CAS No.: 1638784-98-1

Cat. No.: B6235962

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Executive Summary

The compound **4,7-diazaspiro[2.5]octan-6-one** (CAS: 1638784-98-1) represents a distinct class of "spiro-piperazinones" where a cyclopropane ring is fused to a piperazin-2-one core at the C3 position. This rigid spiro-fusion restricts conformational flexibility, making it a high-value pharmacophore for improving metabolic stability and selectivity in drug candidates.

This guide outlines the definitive spectroscopic signatures required to validate the identity and purity of this scaffold. The data presented synthesizes experimental protocols from recent patent literature (e.g., WO2024151547A1) with fundamental spectroscopic principles.

Structural Analysis & Connectivity

To interpret the spectra correctly, one must first map the atomic connectivity. The "4,7-diaza" nomenclature implies the nitrogen atoms are located at positions 4 and 7 of the spiro[2.5]octane skeleton, with a carbonyl at position 6.

- Core Skeleton: Spiro[2.5]octane (3-membered ring fused to a 6-membered ring).

- Ring A (Cyclopropane): Carbons 1, 2, and 3 (spiro center).
- Ring B (Piperazinone):
 - Pos 3 (Spiro): Quaternary carbon sharing both rings.
 - Pos 4 (NH): Secondary amine attached directly to the spiro center.
 - Pos 5 (CH₂): Methylene bridge.
 - Pos 6 (C=O): Amide carbonyl.
 - Pos 7 (NH): Amide nitrogen.
 - Pos 8 (CH₂): Methylene bridge connecting back to the spiro center.

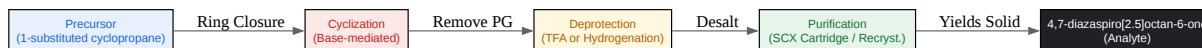
Chemical Formula: C₆H₁₀N₂O Molecular Weight: 126.16 g/mol

Experimental Protocols: Synthesis & Sample Preparation

Spectral quality depends heavily on sample purity. The following workflow outlines the standard isolation route to ensure the analyte is free of the common N-protected intermediates (e.g., Boc or Cbz derivatives).

Synthesis Workflow (Representative)

The synthesis typically involves the cyclization of a 1-(aminomethyl)cyclopropan-1-amine derivative or a similar gem-disubstituted cyclopropane precursor.



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Figure 1: General synthetic workflow for isolating the free base spiro-piperazinone.

Sample Preparation for Analysis

- NMR: Dissolve 5–10 mg of the solid in 0.6 mL of DMSO- d_6 . DMSO is preferred over $CDCl_3$ due to the poor solubility of the polar amide/amine core and to prevent peak broadening from rapid NH exchange.
- MS: Prepare a 10 μ M solution in Methanol/Water (50:50) + 0.1% Formic Acid.
- IR: Prepare a KBr pellet (1-2% sample) or use ATR (Attenuated Total Reflectance) on the neat solid.

Spectroscopic Characterization

Mass Spectrometry (MS)

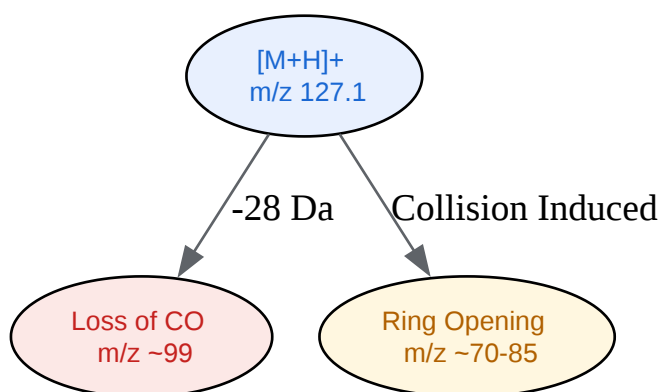
Method: Electrospray Ionization (ESI) in Positive Mode.

The molecule ionizes readily due to the secondary amine at position 4.

Ion Type	m/z (Calc)	m/z (Obs)	Description
$[M+H]^+$	127.09	127.1	Base Peak. Protonated molecular ion.
$[M+Na]^+$	149.07	149.1	Sodium adduct (common in glass containers).
$[2M+H]^+$	253.17	253.2	Dimer formation at high concentrations.

Fragmentation Pattern (MS/MS of 127.1):

- m/z 99: Loss of CO (Carbonyl, -28 Da).
- m/z 70-72: Ring opening and loss of C_2H_4 (cyclopropane fragment) or C_2H_3N fragments.



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Figure 2: Proposed fragmentation pathway for the protonated molecular ion.

Infrared Spectroscopy (IR)

Method: FT-IR (ATR).

The spectrum is dominated by the amide functionality and the strained cyclopropane ring.

Frequency (cm^{-1})	Assignment	Diagnostic Note
3200 – 3400	N-H Stretch	Broad band. Overlap of Amide NH and Amine NH.
3000 – 3080	C-H Stretch (Cyclopropane)	Key Identifier. C-H bonds on the 3-membered ring absorb $>3000 \text{ cm}^{-1}$. [1] [2] [3] [4] [5] [6]
2900 – 2950	C-H Stretch (Aliphatic)	Methylene groups in the piperazinone ring.
1660 – 1690	C=O Stretch (Amide I)	Strong, sharp band. Characteristic of lactams/piperazinones.
1020 – 1050	Ring Deformation	Characteristic breathing mode of the cyclopropane ring.

Nuclear Magnetic Resonance (NMR)

Method: 400 MHz or higher. Solvent: DMSO-d₆. Reference: TMS (0.00 ppm) or Residual DMSO (2.50 ppm).

This is the definitive identification method. The spiro-fusion creates a unique chemical environment for the methylene protons.

¹H NMR Data (DMSO-d₆)

Shift (δ, ppm)	Multiplicity	Integral	Assignment	Structural Context
7.80 – 8.10	Broad s	1H	NH (Pos 7)	Amide proton. Exchangeable with D ₂ O.
3.30 – 3.45	s	2H	CH ₂ (Pos 5)	Methylene between C=O and NH(4). Note: May overlap with H ₂ O peak in wet DMSO.
2.80 – 3.00	s	2H	CH ₂ (Pos 8)	Methylene between NH(7) and Spiro C.
2.20 – 2.60	Broad s	1H	NH (Pos 4)	Secondary amine. Often broad or invisible depending on water content/pH.
0.50 – 0.80	m	4H	Cyclopropane	High-field multiplet. Characteristic of the spiro[2.5] system.

Interpretation:

- **Symmetry:** The cyclopropane protons (4H) often appear as a tight multiplet or two symmetric multiplets because the piperazinone ring breaks the perfect symmetry of the spiro system slightly, but rapid conformational averaging may simplify the signal.
- **Chemical Shift Logic:** The CH₂ at position 5 is deshielded (~3.4 ppm) due to the adjacent carbonyl and nitrogen. The CH₂ at position 8 is slightly more shielded (~2.9 ppm) as it is not alpha to a carbonyl.

¹³C NMR Data (DMSO-d₆, Proton Decoupled)

Shift (δ, ppm)	Type	Assignment
170.0 – 172.0	Quaternary	C=O (Pos 6)
52.0 – 55.0	CH ₂	C5 (Alpha to C=O and N).
48.0 – 50.0	CH ₂	C8 (Alpha to N and Spiro).
28.0 – 32.0	Quaternary	C3 (Spiro)
10.0 – 15.0	CH ₂	C1, C2

Quality Control & Purity Assessment

When sourcing or synthesizing this material for biological assays (e.g., VAV1 degradation studies), ensure the following:

- **Absence of Boron/Metal Residues:** If synthesized via Pd/Cu catalysis (as seen in patent WO2024151547A1), check for residual metal catalysts using ICP-MS.
- **Protecting Group Removal:** Ensure no tert-butyl signals (singlet ~1.4 ppm) remain, indicating incomplete Boc-deprotection.
- **Solvent Residues:** Common solvents like DCM (5.76 ppm) or Ethyl Acetate (4.03, 1.99 ppm) should be <0.5% by weight.

References

- Synthesis and Application in VAV1 Degradation

- Targeted degradation of vav1. WO2024151547A1. (2024). Describes the synthesis of 4,7-diazaspiro[2.
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